

# Application Notes and Protocols for Flame Retardant Testing of Polymers with TBNPA

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## Compound of Interest

|                |                                      |
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| Compound Name: | 3-Bromo-2,2-bis(bromomethyl)propanol |
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These application notes provide detailed experimental procedures for evaluating the flame retardant properties of polymers incorporating Tetrabromobisphenol A (TBNPA). The protocols for four key industry-standard tests are outlined: UL 94, Limiting Oxygen Index (LOI), Cone Calorimetry, and Thermogravimetric Analysis (TGA).

## Introduction to TBNPA as a Flame Retardant

Tetrabromobisphenol A (TBNPA) is a widely utilized brominated flame retardant. Its primary function is to inhibit or delay the combustion of polymeric materials. TBNPA can be used as a reactive flame retardant, where it is chemically bound to the polymer backbone, or as an additive flame retardant, where it is physically blended with the polymer.<sup>[1][2]</sup> Its high bromine content contributes to its effectiveness in quenching the radical reactions that propagate fire.<sup>[1][2]</sup>

## Key Flame Retardancy Evaluation Methods

A comprehensive assessment of a polymer's flame retardancy involves multiple testing methods that evaluate different aspects of its burning behavior. These laboratory-scale tests provide crucial data on ignitability, flame spread, heat release, and thermal stability.<sup>[3]</sup>

## UL 94: Vertical and Horizontal Burn Tests

The UL 94 standard is a widely accepted method for assessing the flammability of plastic materials.[4][5][6] It classifies materials based on their burning behavior in either a vertical or horizontal orientation.

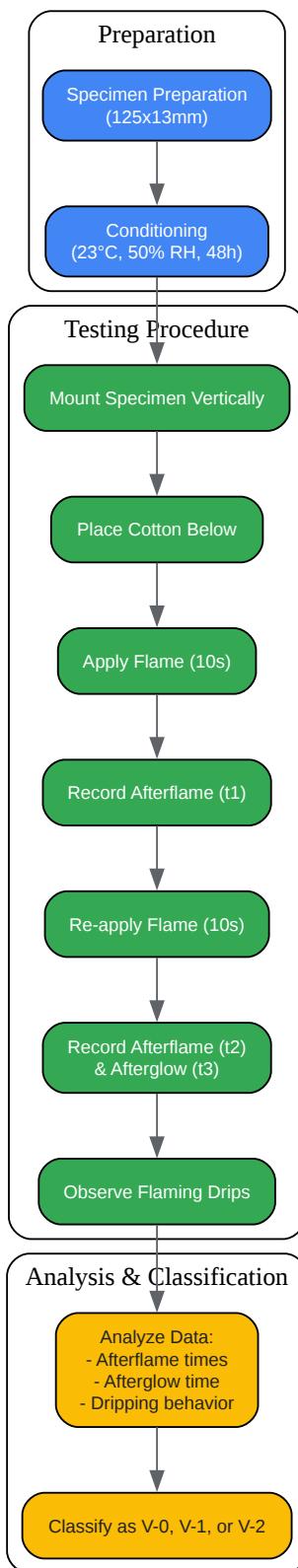
Experimental Protocol: UL 94 Vertical Burn Test (V-0, V-1, V-2)

- Specimen Preparation: Prepare at least five rectangular specimens of the polymer with TBNPA, typically 125 mm in length and 13 mm in width, with a specified thickness.
- Conditioning: Condition the specimens in a controlled environment, usually at 23°C and 50% relative humidity, for a minimum of 48 hours.
- Apparatus Setup:
  - Mount a specimen vertically by its upper end.
  - Place a layer of dry absorbent cotton below the specimen.
  - Position a Bunsen burner with a specified flame height (typically 20 mm) beneath the lower edge of the specimen.
- Test Procedure:
  - Apply the flame to the lower edge of the specimen for 10 seconds.
  - Remove the flame and record the afterflame time (t1).
  - Immediately reapply the flame for another 10 seconds.
  - Remove the flame and record the second afterflame time (t2) and the afterglow time (t3).
  - Observe if any flaming drips ignite the cotton below.[7][8]
- Classification: The material is classified as V-0, V-1, or V-2 based on the afterflame times, afterglow time, and whether flaming drips ignite the cotton.[4][6]

Data Presentation: UL 94 Vertical Burn Test Results

| Classification | Afterflame                             | Total                                   | Afterflame + Afterglow Time                               |                                |
|----------------|--|---|---|--------------------------------|
|                | Time (t1 + t2)<br>for each<br>specimen | Afterflame<br>Time for all<br>specimens | for each<br>specimen after<br>second flame<br>application | Flaming Drips<br>Ignite Cotton |
| V-0            | ≤ 10 s                                 | ≤ 50 s                                  | ≤ 30 s  | No                             |
| V-1            | ≤ 30 s                                 | ≤ 250 s                                 | ≤ 60 s  | No                             |
| V-2            | ≤ 30 s                                 | ≤ 250 s                                 | ≤ 60 s  | Yes                            |

## Experimental Workflow: UL 94 Vertical Burn Test

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Caption: Workflow for the UL 94 Vertical Burn Test.

## Limiting Oxygen Index (LOI)

The Limiting Oxygen Index (LOI) test determines the minimum concentration of oxygen in a nitrogen/oxygen mixture that is required to just sustain the combustion of a material.[9][10][11] A higher LOI value indicates better flame retardancy.[9]

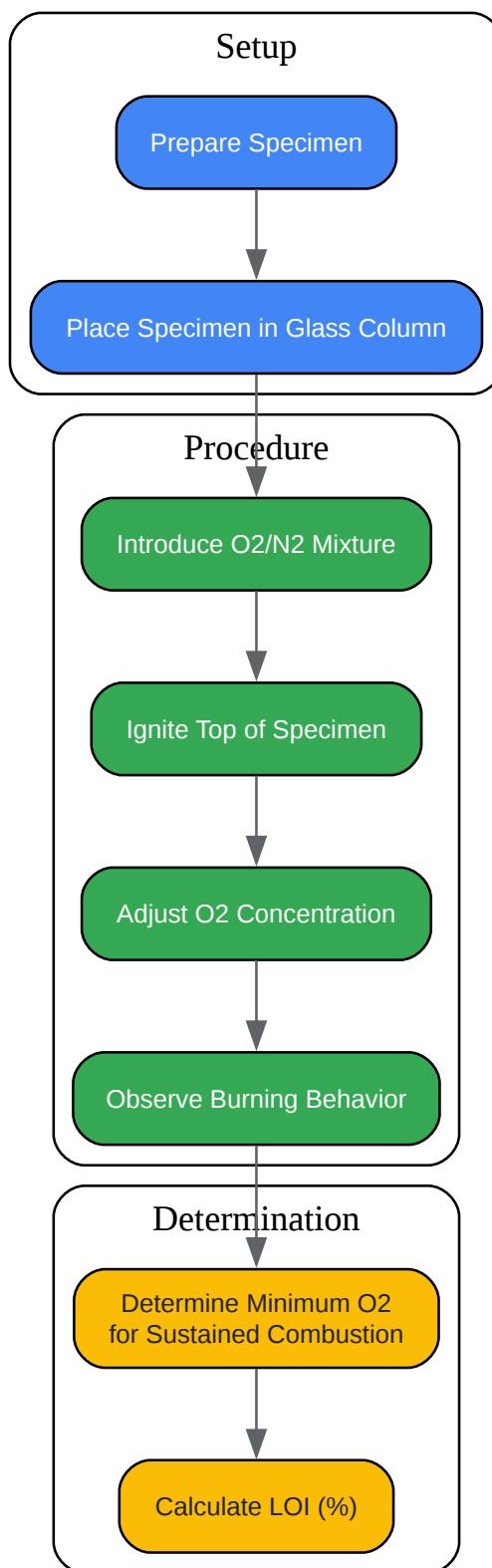
Experimental Protocol: Limiting Oxygen Index (ASTM D2863, ISO 4589-2)

- Specimen Preparation: Prepare specimens of the polymer with TBNPA according to the standard, typically in the form of a small bar.
- Apparatus Setup:
  - Place the specimen vertically in a heat-resistant glass column.[10]
  - Introduce a controlled mixture of oxygen and nitrogen into the bottom of the column.
- Test Procedure:
  - Ignite the top of the specimen.
  - Adjust the oxygen concentration in the gas mixture.
  - Determine the minimum oxygen concentration at which the specimen continues to burn for a specified period (e.g., 3 minutes) or to a specified extent.[10]
- Calculation: The LOI is expressed as the percentage of oxygen in the mixture.

Data Presentation: Limiting Oxygen Index Results

| Polymer Sample      | TBNPA Loading (%) | Limiting Oxygen Index (LOI) (%) |
|---------------------|-------------------|---------------------------------|
| Polymer A (Control) | 0                 |                                 |
| Polymer A + TBNPA   | 5                 |                                 |
| Polymer A + TBNPA   | 10                |                                 |
| Polymer A + TBNPA   | 15                |                                 |

## Experimental Workflow: Limiting Oxygen Index Test

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Caption: Workflow for the Limiting Oxygen Index (LOI) Test.

## Cone Calorimetry

The cone calorimeter is a versatile bench-scale instrument that measures various fire-related properties of materials under controlled heat flux conditions, simulating a real-world fire scenario.[12][13]

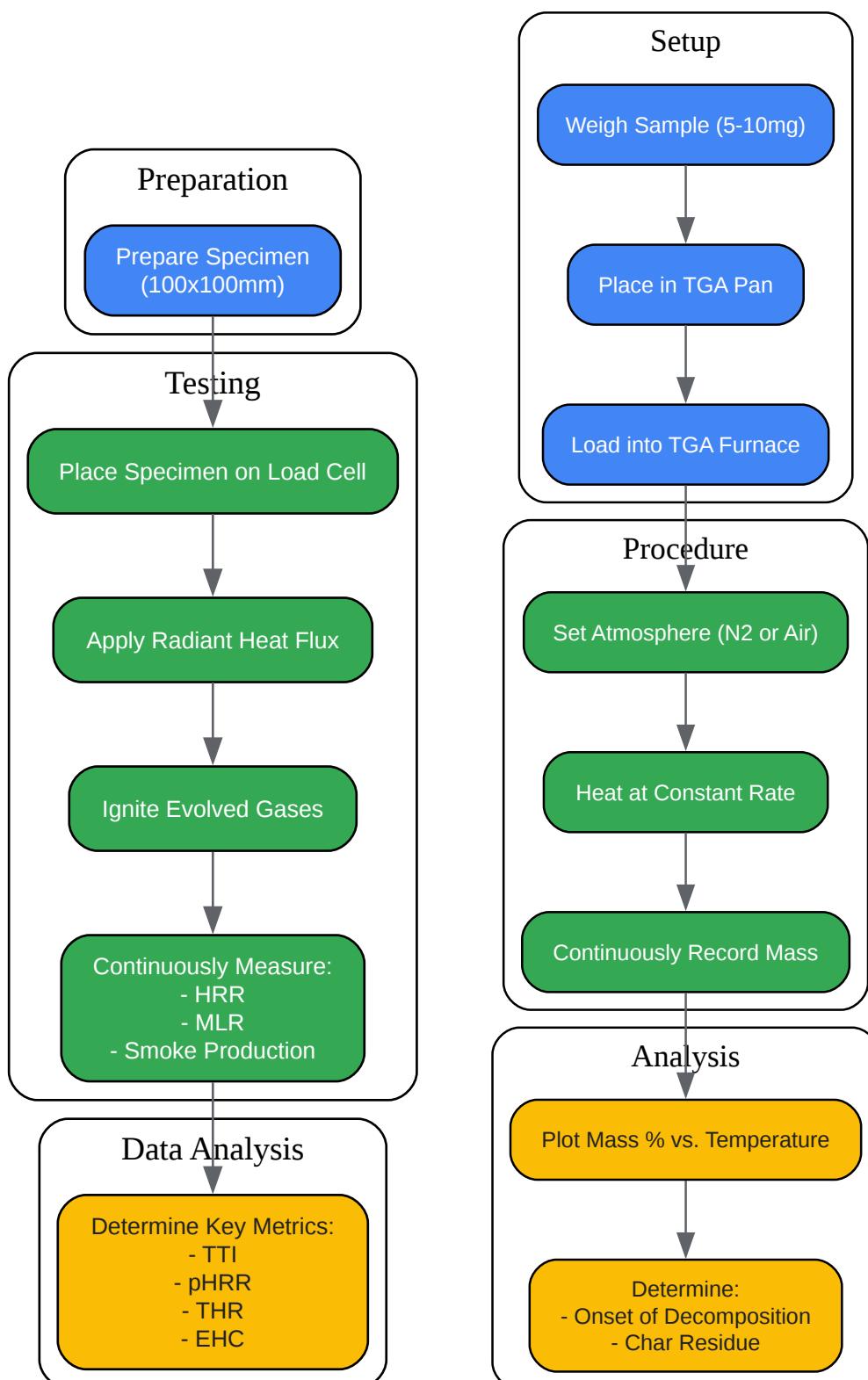
Experimental Protocol: Cone Calorimetry (ASTM E1354, ISO 5660-1)

- Specimen Preparation: Prepare flat specimens of the polymer with TBNPA, typically 100 mm x 100 mm and up to 50 mm thick.
- Apparatus Setup:
  - Place the specimen horizontally on a load cell.
  - Position a conical heater above the specimen to apply a controlled radiant heat flux (e.g., 35 or 50 kW/m<sup>2</sup>).
  - A spark igniter is used to ignite the gases evolved from the decomposing specimen.[14]
- Test Procedure:
  - Expose the specimen to the specified heat flux.
  - Record the time to ignition.
  - Continuously measure the heat release rate (HRR), mass loss rate (MLR), smoke production, and oxygen consumption throughout the test.[12][13][15]
- Data Analysis: Key parameters such as Time to Ignition (TTI), Peak Heat Release Rate (pHRR), Total Heat Released (THR), and Effective Heat of Combustion (EHC) are determined from the collected data.[16]

Data Presentation: Cone Calorimetry Results

| Parameter  | Polymer A (Control) | Polymer A + TBNPA (15%) |
|--|---------------------|-------------------------|
| Time to Ignition (s)                             |                     |                         |
| Peak Heat Release Rate<br>(kW/m <sup>2</sup> )   |                     |                         |
| Total Heat Released (MJ/m <sup>2</sup> )         |                     |                         |
| Mass Loss Rate (g/s)                             |                     |                         |
| Specific Extinction Area<br>(m <sup>2</sup> /kg) |                     |                         |

#### Experimental Workflow: Cone Calorimeter Test

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